

Application Notes and Protocols for DPM-1001

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Compound of Interest

Compound Name: DPM-1001
CAS No.: 1471172-29-8
Cat. No.: B15578887

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Introduction

DPM-1001 is a potent, selective, and orally bioavailable non-competitive inhibitor of protein-tyrosine phosphatase 1B (PTP1B), with an IC₅₀ of 100 nM.[1][2] It is an analog of the PTP1B inhibitor trodusquemine (MSI-1436).[3] PTP1B is a key negative regulator of insulin and leptin signaling pathways, making it a significant therapeutic target for type 2 diabetes and obesity.[3][4] **DPM-1001** has demonstrated anti-diabetic properties by enhancing insulin and leptin signaling in animal models.[1][3] Additionally, **DPM-1001** functions as a copper chelator and has shown potential in ameliorating copper overload in preclinical models of Wilson's disease.[5][6][7][8]

These application notes provide detailed protocols for the preparation of **DPM-1001** stock solutions for in vitro and in vivo research applications.

Quantitative Data Summary

The following table summarizes the key quantitative data for **DPM-1001** and its trihydrochloride salt.

Property	DPM-1001	DPM-1001 trihydrochloride	Reference
Molecular Formula	C35H57N3O3	C35H60Cl3N3O3	[1][9]
Molecular Weight	567.85 g/mol	677.23 g/mol	[1][9]
Appearance	Off-white to light yellow solid	Off-white to light yellow solid	[1][9]
Purity	>98%	99.84%	[10]
IC50 (PTP1B)	100 nM	100 nM	[1][9]
Solubility (in Vitro)	DMSO: 100 mg/mL (176.10 mM)	DMSO: 80 mg/mL (118.13 mM); H2O: 33.33 mg/mL (49.22 mM)	[1][9]
Storage (Powder)	-20°C for 3 years	4°C (under nitrogen, away from moisture)	[1][9]
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month	-80°C for 6 months; -20°C for 1 month (under nitrogen, away from moisture)	[1][9]

Experimental Protocols

Safety Precautions

Before handling **DPM-1001**, review the Safety Data Sheet (SDS).[11] Although not classified as a hazardous substance, standard laboratory safety practices should be followed.[11] Use personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Handle the compound in a well-ventilated area or a chemical fume hood.[12] Avoid inhalation of dust and contact with skin and eyes.[11]

Protocol 1: Preparation of DPM-1001 Stock Solution for In Vitro Use

This protocol describes the preparation of a high-concentration stock solution of **DPM-1001** in DMSO.

Materials:

- **DPM-1001** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Warming device (e.g., water bath or heat block) (optional)

Procedure:

- Calculate the required amount: Based on the desired stock concentration and volume, calculate the mass of **DPM-1001** powder needed. For example, to prepare 1 mL of a 10 mM stock solution (MW = 567.85 g/mol), you would need 5.68 mg of **DPM-1001**.
- Weigh the compound: Carefully weigh the calculated amount of **DPM-1001** powder and place it in a sterile microcentrifuge tube or vial.
- Add solvent: Add the appropriate volume of DMSO to the tube. It is recommended to use newly opened DMSO as it is hygroscopic, and water content can affect solubility.[\[1\]](#)
- Dissolve the compound:
 - Vortex the solution thoroughly.
 - If the compound does not fully dissolve, sonication and/or gentle warming up to 60°C can be used to aid dissolution.[\[1\]](#)
- Aliquot and store: Once the **DPM-1001** is completely dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Storage: Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[1]

Protocol 2: Preparation of DPM-1001 Formulation for In Vivo Administration

This protocol provides an example of how to prepare **DPM-1001** for oral or intraperitoneal administration in animal models. This formulation yields a clear solution.[1]

Materials:

- **DPM-1001** stock solution in DMSO (e.g., 50 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline solution (sterile)
- Sterile tubes
- Vortex mixer

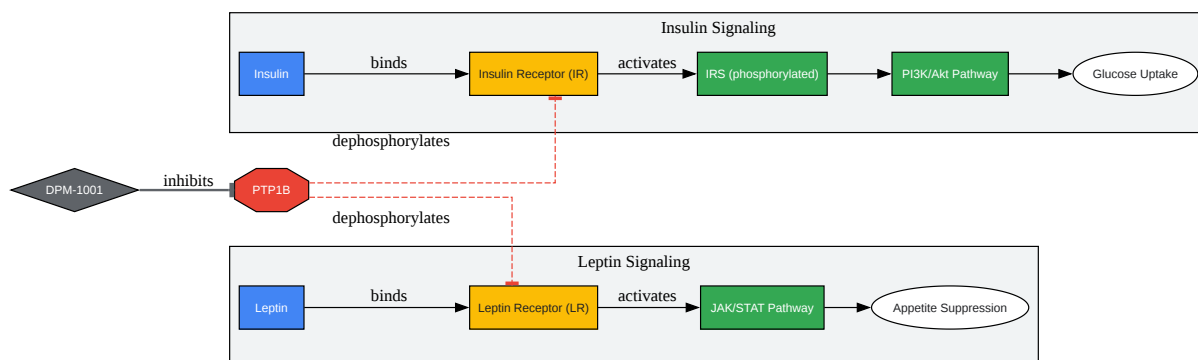
Procedure (for a 5 mg/mL final concentration):

- Prepare the vehicle components: This protocol uses a vehicle composed of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Mix DMSO and PEG300: In a sterile tube, add 400 µL of PEG300 to 100 µL of a 50 mg/mL **DPM-1001** DMSO stock solution. Mix thoroughly by vortexing.
- Add Tween-80: Add 50 µL of Tween-80 to the mixture and vortex until the solution is homogeneous.
- Add Saline: Add 450 µL of saline to bring the total volume to 1 mL. Vortex again to ensure complete mixing.
- Final concentration: This procedure will yield a 1 mL solution with a final **DPM-1001** concentration of 5 mg/mL.

- Use: The resulting clear solution is suitable for oral or intraperitoneal administration.[1] It is recommended to prepare this formulation fresh before each use.

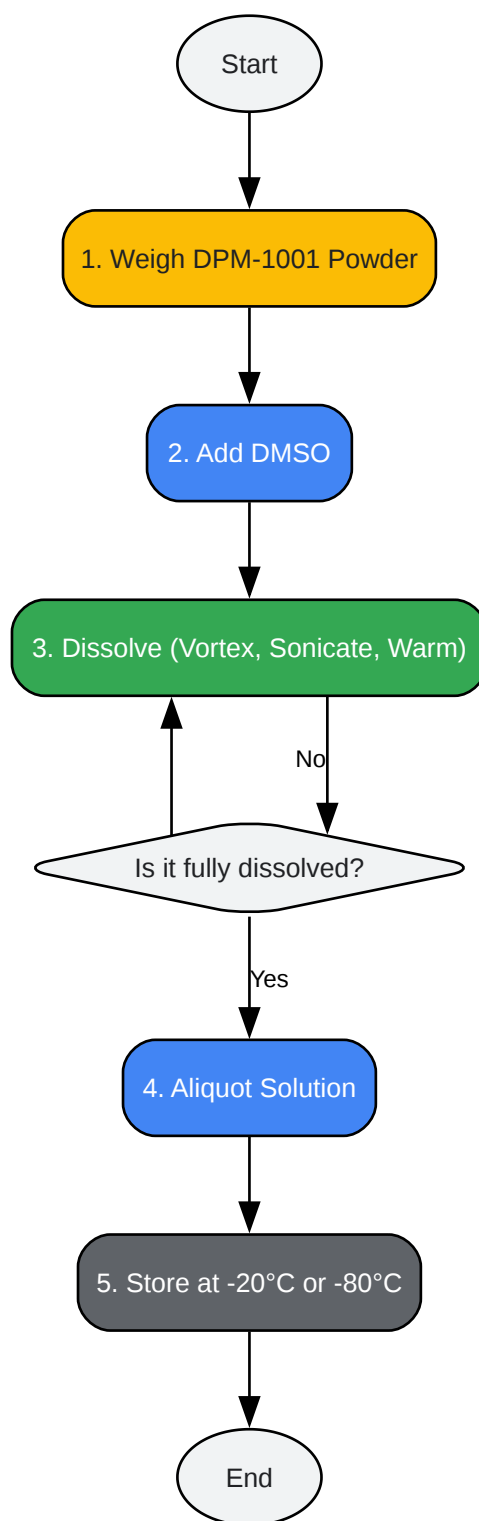
Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the mechanism of action of **DPM-1001** and the experimental workflow for preparing a stock solution.



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Caption: **DPM-1001** inhibits PTP1B, enhancing insulin and leptin signaling.



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